Application Note: Synthesis Protocol for N-Cyclooctyl-3-methylbenzamide

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Compound of Interest	
Compound Name:	*N-cyclooctyl-3-methylbenzamide*
CAS No.:	*339018-58-5*
Cat. No.:	*B2924169*

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Introduction & Structural Analysis

N-Cyclooctyl-3-methylbenzamide is a lipophilic amide frequently utilized as a structural building block in Structure-Activity Relationship (SAR) studies, particularly for transient receptor potential (TRP) channel antagonists and insect repellent analogs (structurally related to DEET).

This protocol details the synthesis of **N-cyclooctyl-3-methylbenzamide** via an Acyl Chloride Activation pathway. While direct coupling reagents (e.g., HATU, EDC) are viable for milligram-scale library generation, the acyl chloride route is selected here as the primary method due to its superior scalability, cost-efficiency, and ease of purification for multi-gram batches.

Key Structural Considerations

- Lipophilicity: The cyclooctyl ring imparts significant hydrophobicity (cLogP ~4.5), necessitating the use of organic solvents (DCM, EtOAc) rather than aqueous-organic mixtures during the reaction.
- Steric Bulk: The cyclooctyl amine is moderately hindered. Standard nucleophilic attack is efficient, but temperature control is required to prevent bis-acylation or side reactions.

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Retrosynthetic Analysis

The strategic disconnection occurs at the amide bond. The synthesis is designed as a convergent assembly of 3-methylbenzoic acid (m-toluic acid) and cyclooctanamine.

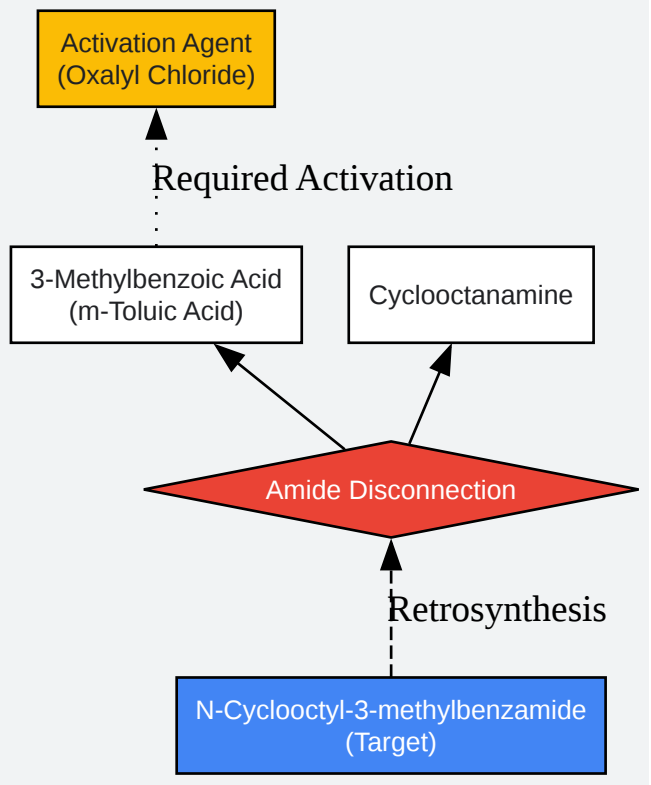

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Figure 1: Retrosynthetic strategy isolating the key building blocks.

Experimental Protocol: Acyl Chloride Method

Rationale: This method utilizes Oxalyl Chloride ((

) with catalytic Dimethylformamide (DMF).[1][2] Unlike Thionyl Chloride (

), Oxalyl Chloride allows for milder reaction conditions (room temperature) and produces gaseous byproducts (

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) that are easily removed, simplifying the workup.

Reagents & Materials

Reagent	MW (g/mol)	Equiv.[1][2][3][4][5][6]	Density (g/mL)	Role
3-Methylbenzoic acid	136.15	1.0	Solid	Starting Material
Oxalyl Chloride	126.93	1.2	1.455	Activating Agent
DMF	73.09	0.05	0.944	Catalyst
Cyclooctanamine	127.23	1.1	0.920	Nucleophile
Triethylamine (TEA)	101.19	2.5	0.726	HCl Scavenger
Dichloromethane (DCM)	-	Solvent	-	Anhydrous Solvent

Step 1: Formation of 3-Methylbenzoyl Chloride

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a nitrogen inlet.
- Solvation: Charge the flask with 3-methylbenzoic acid (1.0 equiv) and anhydrous DCM (0.2 M concentration relative to acid).
- Catalysis: Add catalytic DMF (2-3 drops).
  - Note: DMF forms the Vilsmeier-Haack reagent intermediate, drastically accelerating the reaction.
- Activation: Cool the solution to 0°C (ice bath). Add Oxalyl Chloride (1.2 equiv) dropwise via syringe over 10 minutes.
  - Observation: Vigorous gas evolution (

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) will occur.

- Completion: Allow the reaction to warm to Room Temperature (RT) and stir for 2 hours.
  - Checkpoint: Gas evolution should cease.[1] The solution will typically turn from cloudy to clear yellow.
- Concentration: Evaporate the solvent and excess oxalyl chloride under reduced pressure (Rotavap) to yield the crude acid chloride as a yellow oil.
  - Critical: Do not expose to humid air. Re-dissolve immediately in fresh anhydrous DCM for Step 2.

Step 2: Amide Coupling

- Preparation: In a separate flask, dissolve Cyclooctanamine (1.1 equiv) and Triethylamine (2.5 equiv) in anhydrous DCM. Cool to 0°C.[6]
- Addition: Dissolve the crude acid chloride (from Step 1) in minimal DCM. Add this solution dropwise to the amine/TEA mixture over 20 minutes.
  - Causality: The reaction is highly exothermic. Slow addition prevents localized overheating and impurity formation.
- Reaction: Allow the mixture to warm to RT and stir for 4–12 hours.
  - Monitoring: Check by TLC (Mobile Phase: 30% EtOAc in Hexanes). The limiting reagent (acid chloride) should disappear.

Workup and Purification Workflow

Because the product is neutral and lipophilic, an acid/base wash sequence is the most efficient purification method to remove unreacted starting materials.

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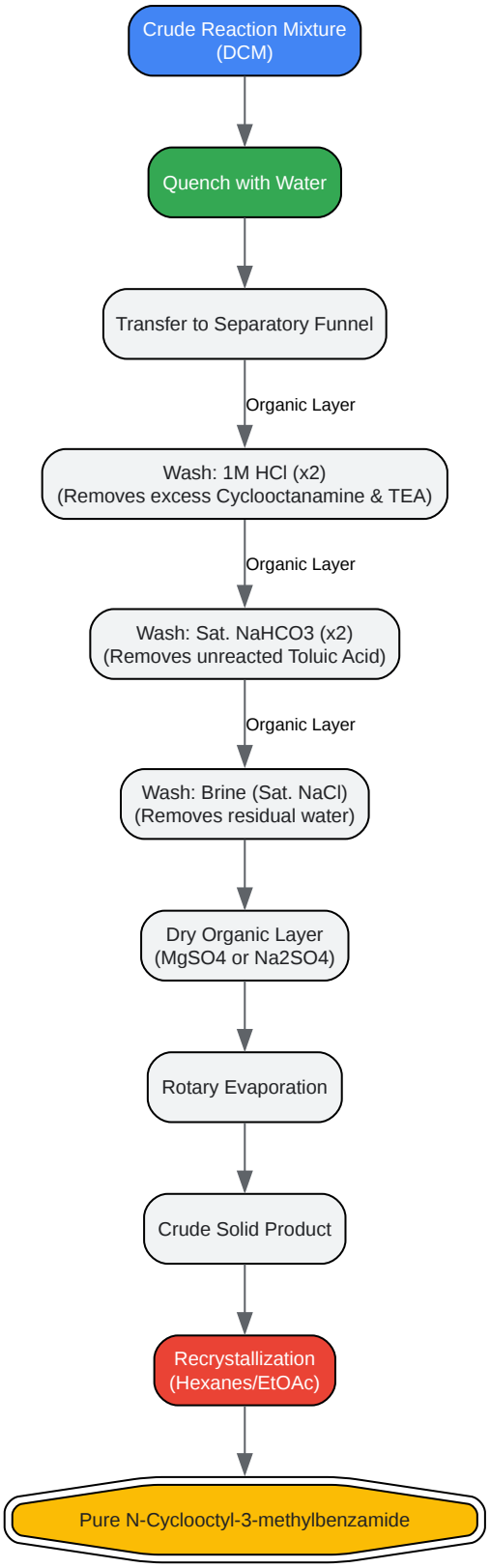

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Figure 2: Purification logic flow ensuring removal of amine and acid contaminants.

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Detailed Purification Steps

- Quench: Dilute the reaction mixture with DCM (50 mL) and wash with water (50 mL).
- Acid Wash: Wash the organic layer twice with 1M HCl (30 mL).
  - Mechanism:[6] Protonates unreacted cyclooctanamine and TEA, rendering them water-soluble.
- Base Wash: Wash the organic layer twice with Saturated $NaHCO_3$ (30 mL).
  - Mechanism:[6] Deprotonates any hydrolyzed 3-methylbenzoic acid, moving it to the aqueous phase.
- Drying: Wash with brine, dry over anhydrous

  , filter, and concentrate in vacuo.
- Final Polish: If the solid is off-white, recrystallize from hot Hexanes with minimal Ethyl Acetate.

Analytical Characterization

Verify the identity of the synthesized compound using the following expected signals.

Proton NMR (NMR, 400 MHz,)

- 7.60 – 7.20 ppm (m, 4H): Aromatic protons (characteristic meta-substituted pattern).
- 6.10 ppm (br s, 1H): Amide N-H proton (broad, exchangeable).
- 4.20 ppm (m, 1H): Methine proton of the cyclooctyl ring (adjacent to Nitrogen).
- 2.40 ppm (s, 3H): Methyl group attached to the phenyl ring.
- 2.00 – 1.40 ppm (m, 14H): Methylene protons of the cyclooctyl ring (

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LC-MS[2]

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- Ionization: ESI+
- Expected Mass:

  Da (Calculated MW: 245.36).

Safety & Handling

- Oxalyl Chloride: Highly toxic and corrosive. Reacts violently with water to release HCl and CO. Must be handled in a fume hood.
- Cyclooctanamine: Caustic and harmful if inhaled.
- DCM: Volatile organic solvent; potential carcinogen. Use proper PPE (gloves, goggles, lab coat).

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